

Application Notes & Protocols: 4-Chloroindole-3-acetic acid (4-Cl-IAA)

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Compound of Interest

Compound Name:	4-Chloro-1-methylindole-3-acetic Acid
CAS No.:	1346601-81-7
Cat. No.:	B585856

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Preamble: Clarifying the Subject Compound

This guide provides detailed application techniques for 4-Chloroindole-3-acetic acid (4-Cl-IAA). The initial query specified the 1-methyl derivative; however, a comprehensive literature review reveals that the vast majority of scientific research, biological characterization, and established field use pertains to the non-methylated parent compound, 4-Cl-IAA (CAS 2519-61-1). Information regarding "**4-Chloro-1-methylindole-3-acetic acid**" is not available in current authoritative scientific databases.

Therefore, this document is structured to provide a robust, evidence-based foundation on the well-studied 4-Cl-IAA. The principles, protocols, and techniques detailed herein are directly applicable and serve as the essential starting point for any investigation into its N-methylated analogs. Section 6 specifically addresses the potential implications of N-methylation and proposes a comparative experimental workflow. This approach ensures scientific integrity and provides a logical, actionable path for researchers.

Section 1: Compound Overview and Scientific Context

4-Chloroindole-3-acetic acid is a naturally occurring, chlorinated auxin, a class of plant hormones that regulate virtually all aspects of plant growth and development.[1][2] It is found predominantly in the reproductive structures of certain leguminous plants, such as peas (*Pisum sativum*) and broad beans (*Vicia faba*).[1]

The key distinction of 4-Cl-IAA is its significantly higher biological activity in certain assays compared to the ubiquitous auxin, Indole-3-acetic acid (IAA).[3] This heightened potency makes it a compound of interest for applications ranging from promoting root formation to acting as a selective herbicide.[4]

Physicochemical Properties

A clear understanding of the compound's properties is the bedrock of reliable and reproducible experimentation.

Property	Value	Source(s)
CAS Number	2519-61-1	[1][5][6]
Molecular Formula	C ₁₀ H ₈ ClNO ₂	[1][5]
Molecular Weight	209.63 g/mol	[1]
IUPAC Name	(4-Chloro-1H-indol-3-yl)acetic acid	[1]
Appearance	Beige to light-colored solid	
Purity (Typical)	≥95%	[6]

Biological Significance and Mechanism of Action

In plant systems, 4-Cl-IAA functions as a potent auxin. It binds to auxin co-receptors like TIR1/AFB, leading to the degradation of Aux/IAA transcriptional repressors and subsequent activation of auxin-responsive genes.[7] This signaling cascade influences cell division, elongation, and differentiation.

Interestingly, 4-Cl-IAA can elicit responses that IAA cannot. For example, in pea, only 4-Cl-IAA effectively mimics the presence of seeds to stimulate pericarp (pod) growth, an effect linked to its ability to promote gibberellin (GA) biosynthesis.[8][9] At high concentrations, this overstimulation of hormonal pathways, particularly the induction of abnormal ethylene levels, leads to senescence and cell death, which is the basis for its herbicidal activity.

The biosynthesis of 4-Cl-IAA in plants like *Pisum sativum* is a parallel pathway to that of IAA, diverging at the chlorination of the precursor tryptophan.



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Caption: Simplified biosynthesis of 4-Cl-IAA in *Pisum sativum* via the 4-chloroindole-3-pyruvic acid pathway.[10]

Section 2: Laboratory Handling and Stock Solution Preparation

Proper preparation of stock solutions is the first critical step for any experimental application. Due to its limited water solubility, 4-Cl-IAA must first be dissolved in an organic solvent.

Solubility Data

Solvent	Concentration	Source(s)
Dimethylformamide (DMF)	~16 mg/mL	[6]
Dimethyl sulfoxide (DMSO)	~14 mg/mL	[6]
Ethanol	~16 mg/mL	[6]
Phosphate-Buffered Saline (PBS, pH 7.2)	~0.20 mg/mL	[6]

Protocol 1: Preparation of a 10 mM Stock Solution

This protocol provides a standard method for creating a concentrated stock solution for subsequent dilution.

Rationale: Using a high-concentration stock in a stable solvent like DMSO or Ethanol allows for accurate and repeatable dilutions into aqueous buffers or growth media, minimizing the final solvent concentration to avoid artifacts in biological systems.

Materials:

- 4-Chloroindole-3-acetic acid (MW: 209.63 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO) or 100% Ethanol
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes

Procedure:

- Calculate Mass: To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 209.63 \text{ g/mol} \times 1000 \text{ mg/g} = 2.096 \text{ mg}$
- Weighing: Accurately weigh ~2.1 mg of 4-Cl-IAA powder and place it into a sterile amber vial. Record the exact mass.
- Dissolution: Add the corresponding volume of DMSO or Ethanol to achieve a 10 mM concentration.
 - Example: If you weighed exactly 2.10 mg, add 1.002 mL of solvent.
- Mixing: Vortex thoroughly until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C, protected from light.[\[11\]](#) A properly stored stock solution is stable for at least one year.

Self-Validation Check: The solution should be clear and free of any precipitate. If particulates are observed, ensure calculations are correct and that the solvent is of high purity. Gentle warming in a 37°C water bath can aid dissolution if needed.

Section 3: Application in Plant Biology Research

The high potency of 4-Cl-IAA makes it a valuable tool for studying auxin-mediated processes.

Protocol 2: Adventitious Root Formation Bioassay

This assay is used to quantify the root-promoting activity of 4-Cl-IAA, a classic auxin response.

Rationale: Many studies have confirmed that 4-Cl-IAA and its esters strongly promote adventitious root formation, in some cases with activity three times that of indole-3-butyric acid (IBA), a commercial rooting agent.^[4] This protocol uses black gram (*Vigna mungo*) cuttings as a model system.

Materials:

- 10 mM stock solution of 4-Cl-IAA (from Protocol 1)
- Black gram seedlings (10-14 days old)
- Sterile distilled water
- Test tubes or small beakers
- Scalpel or razor blade
- Growth chamber with controlled light and temperature (e.g., 25°C, 16h light/8h dark)

Procedure:

- Prepare Test Solutions: Create a dilution series from the 10 mM stock. A common range to test is 1 µM, 10 µM, and 100 µM.
 - Example for 10 µM: Add 1 µL of 10 mM stock to 999 µL of sterile water.
 - Include a negative control (water only) and a positive control (e.g., 10 µM IBA).

- **Prepare Cuttings:** Select healthy black gram seedlings. Using a sterile scalpel, make a clean cut at the base of the hypocotyl. Remove the cotyledons.
- **Application:** Place each cutting into a test tube containing 5 mL of the respective test solution. Prepare at least 10 cuttings per treatment group for statistical validity.
- **Incubation:** Place the test tubes in the growth chamber.
- **Data Collection:** After 7-10 days, count the number of adventitious roots formed on each cutting. Measure the length of the longest root if required.
- **Analysis:** Calculate the average number of roots per cutting for each treatment. Compare the 4-Cl-IAA groups to the negative and positive controls using appropriate statistical tests (e.g., ANOVA).

Expected Outcome: 4-Cl-IAA is expected to induce a significant increase in the number of lateral and adventitious roots compared to the negative control.[\[4\]](#)[\[12\]](#)

Section 4: Field Application as a Selective Herbicide

The ability of 4-Cl-IAA to induce senescence at high concentrations has been leveraged for its use as a non-conventional, selective herbicide for broadleaf weeds.

Rationale: 4-Cl-IAA has been approved for use in domestic turf settings as a spot treatment. Its mode of action is believed to be the induction of lethal levels of ethylene in susceptible dicotyledonous (broadleaf) plants, while monocots like turfgrass are less affected.

Protocol 3: Small-Scale Spot Treatment in Turf

This protocol outlines the methodology for preparing and applying 4-Cl-IAA for targeted weed control in a research or small-field setting.

Materials:

- Technical grade 4-Chloroindole-3-acetic acid
- Water

- A suitable surfactant (follow manufacturer's recommendation for herbicides)
- Calibrated sprayer (hand-held or backpack)
- Personal Protective Equipment (PPE): gloves, safety glasses

Procedure:

- **Solution Preparation:** Prepare an aqueous solution at the recommended concentration of 4.5 g active ingredient per liter (4.5 g/L).
 - First, create a slurry of the 4-Cl-IAA powder in a small amount of water.
 - Gradually add the slurry to the full volume of water in the sprayer tank while agitating.
 - Add the surfactant as recommended.
 - Note: Due to low water solubility, a formulated product is typically used. If starting with pure compound, a co-solvent may be necessary for full dissolution.
- **Target Identification:** Identify target broadleaf weeds (e.g., dandelion, plantain, black medic).
- **Application:**
 - Apply the solution as a spot treatment directly onto the target weeds.
 - Spray until the foliage is thoroughly wet, but not to the point of runoff to minimize environmental exposure.
 - Applications should be made to actively growing weeds.
- **Post-Application:**
 - Clean the sprayer equipment thoroughly.
 - Monitor the treated area over the next 1-2 weeks for signs of herbicidal effect (e.g., twisting, yellowing, necrosis).
 - A repeat application may be necessary after 4-6 weeks for hard-to-kill weeds.

Environmental and Safety Considerations:

- While considered of low acute toxicity, always wear appropriate PPE during mixing and application.
- 4-Cl-IAA is expected to be toxic to non-target terrestrial and aquatic vascular plants. Avoid spray drift and runoff into water bodies.
- The compound is transformed by microbes and is not expected to persist in the environment.

Section 5: Analytical Quantification

For research purposes, verifying the concentration of applied solutions or measuring uptake in plant tissues is crucial. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is a standard method for this.

Protocol 4: Quantification by RP-HPLC with UV Detection

Rationale: This protocol provides a framework for separating and quantifying 4-Cl-IAA from a sample matrix. The specific column, mobile phase, and gradient may require optimization for different sample types.

Materials:

- RP-HPLC system with a C18 column and UV detector
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Acetic acid or Formic acid (for mobile phase acidification)
- 4-Cl-IAA standard for calibration curve

Procedure:

- Sample Preparation:

- Liquid Samples: Filter through a 0.22 μm syringe filter.
- Tissue Samples: Homogenize a known weight of tissue in an extraction solvent (e.g., 80% methanol), centrifuge to pellet debris, and filter the supernatant. A solid-phase extraction (SPE) cleanup step may be necessary.
- Chromatographic Conditions (Example):
 - Column: C18, 5 μm , 4.6 x 250 mm
 - Mobile Phase A: Water with 0.1% Acetic Acid
 - Mobile Phase B: Acetonitrile with 0.1% Acetic Acid
 - Gradient: Start at 20% B, ramp to 80% B over 20 minutes, hold, then return to initial conditions.
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: ~223 nm or ~280 nm[6]
- Calibration: Prepare a series of known concentrations of 4-Cl-IAA standard (e.g., 0.1 $\mu\text{g/mL}$ to 50 $\mu\text{g/mL}$). Inject each and create a standard curve by plotting peak area against concentration.
- Analysis: Inject the prepared sample. Identify the 4-Cl-IAA peak by comparing its retention time to the standard.
- Quantification: Calculate the concentration in the sample by interpolating its peak area from the standard curve.

Section 6: Considerations for the 1-Methyl Derivative

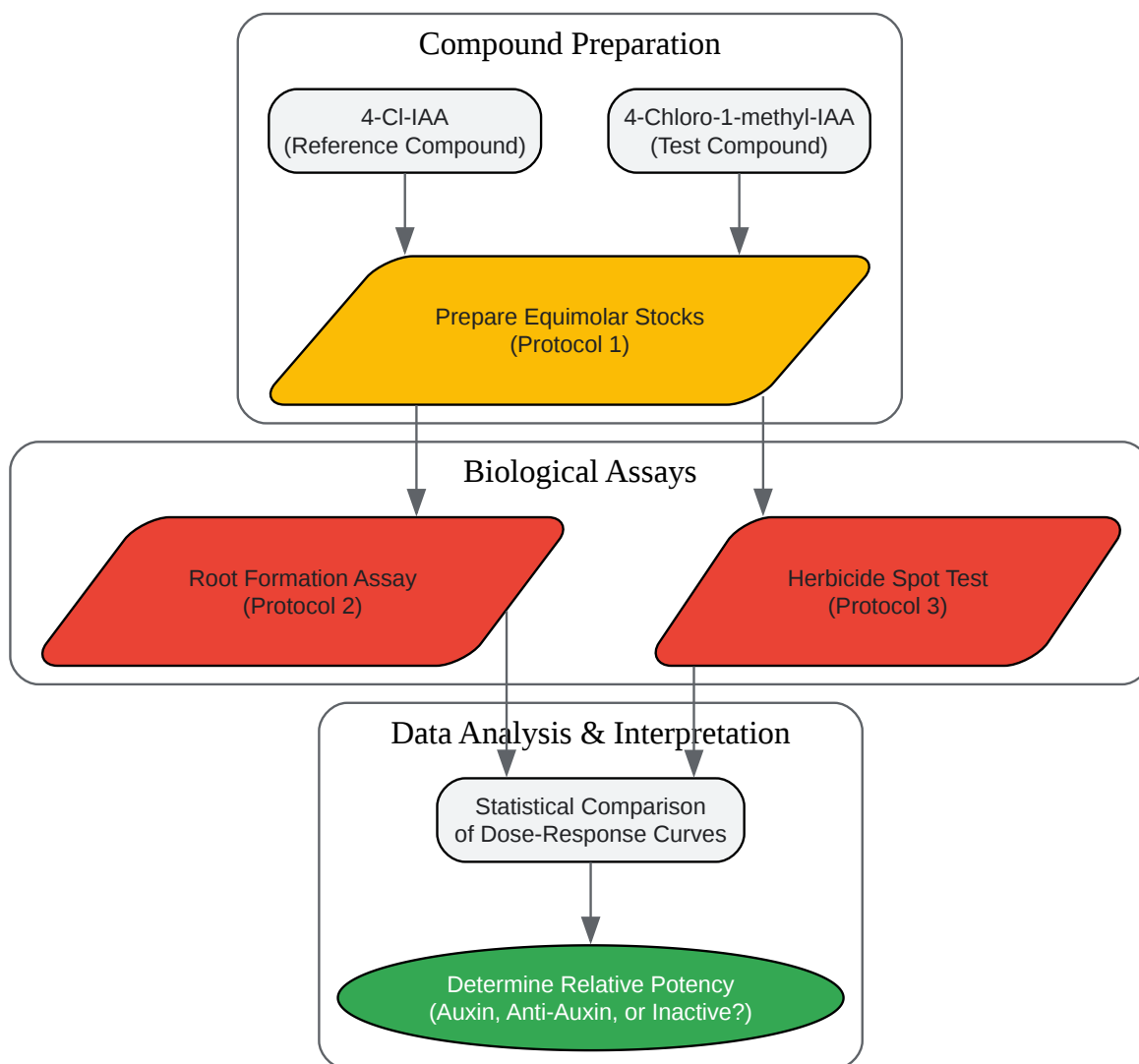
While no data exists for **4-Chloro-1-methylindole-3-acetic acid**, we can hypothesize the effects of N-methylation and propose a workflow to characterize it.

Hypothesized Effects of N-Methylation:

- **Receptor Binding:** The hydrogen on the indole nitrogen (N-1 position) is thought to be important for binding to the TIR1/AFB auxin receptor pocket. Methylation at this position could sterically hinder or completely block this interaction, potentially reducing or eliminating its auxin activity. It may even confer anti-auxin properties.^[13]
- **Metabolic Stability:** N-methylation can block metabolic pathways that target the N-1 position, potentially increasing the compound's half-life in vivo.
- **Lipophilicity:** The addition of a methyl group will slightly increase the compound's lipophilicity, which could alter its transport across cell membranes.

Proposed Comparative Experimental Workflow

To systematically evaluate the biological activity of **4-Chloro-1-methylindole-3-acetic acid**, it must be tested in parallel with the well-characterized 4-Cl-IAA.



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Caption: A logical workflow for the direct comparison of 4-Cl-IAA and its novel 1-methyl derivative.

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